

Technical Guide: Physicochemical Properties of 4'-Chloroacetanilide

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Compound of Interest

Compound Name: 4'-Chloroacetanilide

Cat. No.: B195516

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This technical guide provides an in-depth overview of the melting and boiling points of **4'-Chloroacetanilide**, a key intermediate in various synthetic processes. The document outlines its physical properties and provides detailed experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Core Physicochemical Data

4'-Chloroacetanilide is a white to grey-beige crystalline solid. Its fundamental physical properties, the melting and boiling points, are crucial for its identification, purity assessment, and manipulation in synthetic protocols. The following table summarizes the reported values for these properties.

Physical Property	Reported Value
Melting Point	176-178 °C
	177-181 °C
	148-150 °C
Boiling Point	333 °C
	335.0 ± 25.0 °C at 760 mmHg

Note: Variations in the reported melting point range may be attributed to the purity of the sample and the specific methodology or apparatus used for determination.

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to chemical analysis. The following sections detail the standard methodologies for these measurements.

Melting Point Determination: Capillary Method

The capillary method is the most common technique for determining the melting point of a solid organic compound.^[1] This can be performed using a melting point apparatus (e.g., Mel-Temp or DigiMelt) or a Thiele tube.

Materials:

- Dry, powdered **4'-Chloroacetanilide**
- Capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube with high-boiling mineral oil
- Thermometer
- Mortar and pestle (if sample is not a fine powder)

Procedure using a Melting Point Apparatus:

- **Sample Preparation:** Ensure the **4'-Chloroacetanilide** sample is completely dry and finely powdered.^[2] If necessary, grind the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample. A small amount of solid will be forced into the tube. Tap the sealed end of the tube on a hard surface to pack the solid down.^{[2][3]} The packed sample height should be 2-3 mm.^{[2][4]}
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.

- Heating:
 - If the approximate melting point is known, heat the apparatus rapidly to a temperature about 15-20°C below the expected melting point.[2]
 - Then, adjust the heating rate to a slow increase of 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[4]
- Observation and Recording:
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).[4]
 - Continue heating slowly and record the temperature at which the last solid crystal melts completely.[4]
 - The recorded range between these two temperatures is the melting point range. Pure compounds typically have a sharp melting point range of 0.5-1.0°C.

Boiling Point Determination: Micro Method (Thiele Tube)

For determining the boiling point of small quantities of a substance, the micro boiling point method using a Thiele tube is effective.

Materials:

- **4'-Chloroacetanilide**
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Thiele tube filled with mineral oil
- Thermometer
- Rubber band or tubing slice

- Heat source (e.g., Bunsen burner)

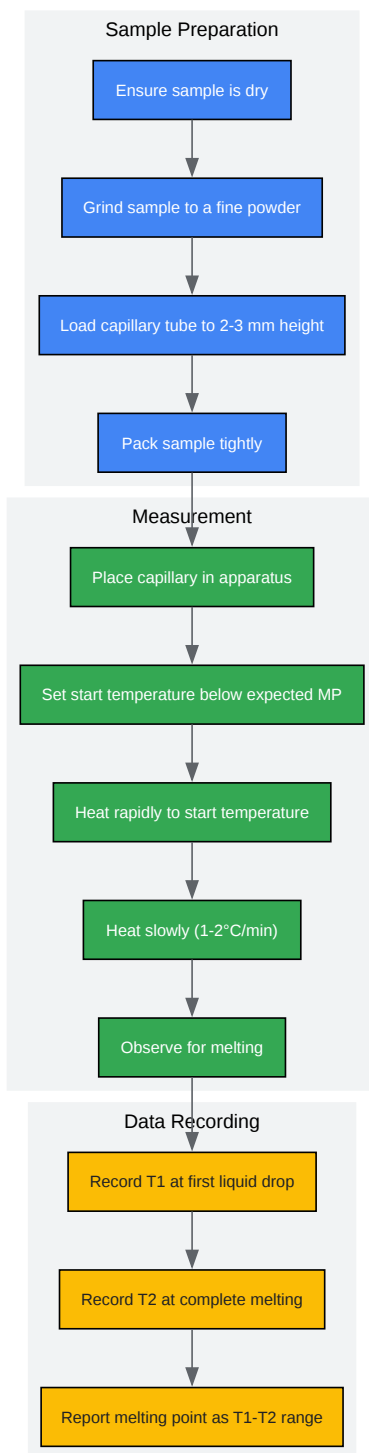
Procedure:

- Sample Preparation: Place a few drops of molten **4'-Chloroacetanilide** (or a solution in a high-boiling solvent if appropriate, though for a solid, melting is required first) into the small test tube to a depth of about 1.5-2.0 cm.^[5]
- Capillary Inversion: Place the capillary tube into the test tube with the open end down.^[5]
- Assembly: Attach the test tube to the thermometer using a small rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.^[5]
- Heating: Immerse the assembly in the Thiele tube containing mineral oil. The oil level should be above the sidearm to ensure proper convection. Gently heat the sidearm of the Thiele tube with a small flame.^{[5][6]}
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.^[5]
- Cooling and Recording: Remove the heat source and allow the apparatus to cool. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is drawn into the capillary tube.^{[5][6]}

Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for determining the melting point of a solid compound using a modern melting point apparatus.

Workflow for Melting Point Determination



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Caption: A flowchart of the experimental procedure for melting point determination.

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